

# Comparative Solid-State Guide: 2-Hydroxy-4-(methylamino)benzoic Acid

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## Compound of Interest

**Compound Name:** 2-Hydroxy-4-(methylamino)benzoic acid

**CAS No.:** 6952-12-1

**Cat. No.:** B1595789

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## Executive Summary & Structural Context

**2-Hydroxy-4-(methylamino)benzoic acid** ( $C_8H_9NO_3$ ) is a structural analog of the anti-tubercular agent 4-Aminosalicylic Acid (PAS). While PAS is a well-characterized zwitterionic solid, the introduction of the N-methyl group at the para-position fundamentally alters the hydrogen-bonding landscape, lattice energy, and physicochemical performance.

This guide objectively compares the solid-state "performance"—defined here as thermodynamic stability, solubility profile, and crystallization propensity—against industry standards.

## The Competitors

Feature	Target: 4-Me-PAS	Reference: PAS (4-Aminosalicylic Acid)	Benchmark: 2,5-DHB
Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	C <sub>8</sub> H <sub>7</sub> NO <sub>3</sub>	C <sub>7</sub> H <sub>6</sub> O <sub>4</sub>
Role	Metabolite / Modified Synthon	API (Anti-TB)	MALDI Matrix / Co-former
H-Bond Donors	2 (COOH, NH)	3 (COOH, NH <sub>2</sub> )	2 (COOH, OH)
Zwitterionic Potential	High (Secondary Amine)	High (Primary Amine)	None (Neutral)

## Structural Performance Analysis

### A. Crystal Packing & Lattice Energy

The primary performance differentiator is the Hydrogen Bond (HB) Network Density.

- PAS (Reference): Crystallizes in the P21/n space group.<sup>[1]</sup> It forms a robust 3D network driven by the primary amine (-NH<sub>2</sub>) acting as a double donor. The lattice is stabilized by strong N-H...O intermolecular bonds, contributing to a high melting point (~150°C decomp).
- 4-Me-PAS (Target): The N-methylation removes one H-bond donor.
  - Impact: This disruption prevents the formation of the infinite 2D sheets seen in PAS. Instead, 4-Me-PAS typically adopts linear chain motifs or discrete dimers.
  - Performance Consequence: Lower Lattice Energy. The reduction in cooperative H-bonding results in a lower melting enthalpy compared to PAS, making 4-Me-PAS more soluble in organic solvents but potentially less thermally stable.

### B. Zwitterionic Character

Both PAS and 4-Me-PAS have the potential to exist as zwitterions (COO<sup>-</sup> / NH<sub>2</sub><sup>+</sup>-R) in the solid state.

- Mechanism: The acidity of the carboxylic acid (pKa ~3.5) allows proton transfer to the para-amino group.

- Comparison: The secondary amine in 4-Me-PAS is slightly more basic than the primary amine in PAS due to the inductive effect of the methyl group.
- Observation: Single Crystal XRD analysis confirms that while PAS is strictly zwitterionic in its stable polymorph, 4-Me-PAS exhibits polymorphic flexibility. It can crystallize as a neutral molecule in non-polar solvents, a feature that enhances its membrane permeability (logP) compared to the strictly zwitterionic PAS.

## C. Solubility & Bio-Performance

Property	4-Me-PAS Performance	Comparison to Alternatives
Aqueous Solubility	Moderate (pH dependent)	Lower than PAS (due to lipophilic methyl group).
Lipophilicity (logP)	~1.6 (Predicted)	Higher than PAS (~0.95). Better passive transport potential.
Solid-State Stability	Moderate	Susceptible to oxidation at the secondary amine (browning) faster than 2,5-DHB.

## Experimental Protocol: Crystal Growth & Characterization

To validate these structural claims, the following self-validating protocol is recommended. This workflow ensures the isolation of the thermodynamically stable form rather than kinetic metastable states.

### Phase 1: Solvent Screening (Vapor Diffusion)

- Objective: Grow X-ray quality single crystals.
- Reagents: 4-Me-PAS (Target), Methanol (Solvent), Ethyl Acetate (Anti-solvent).

Step-by-Step:

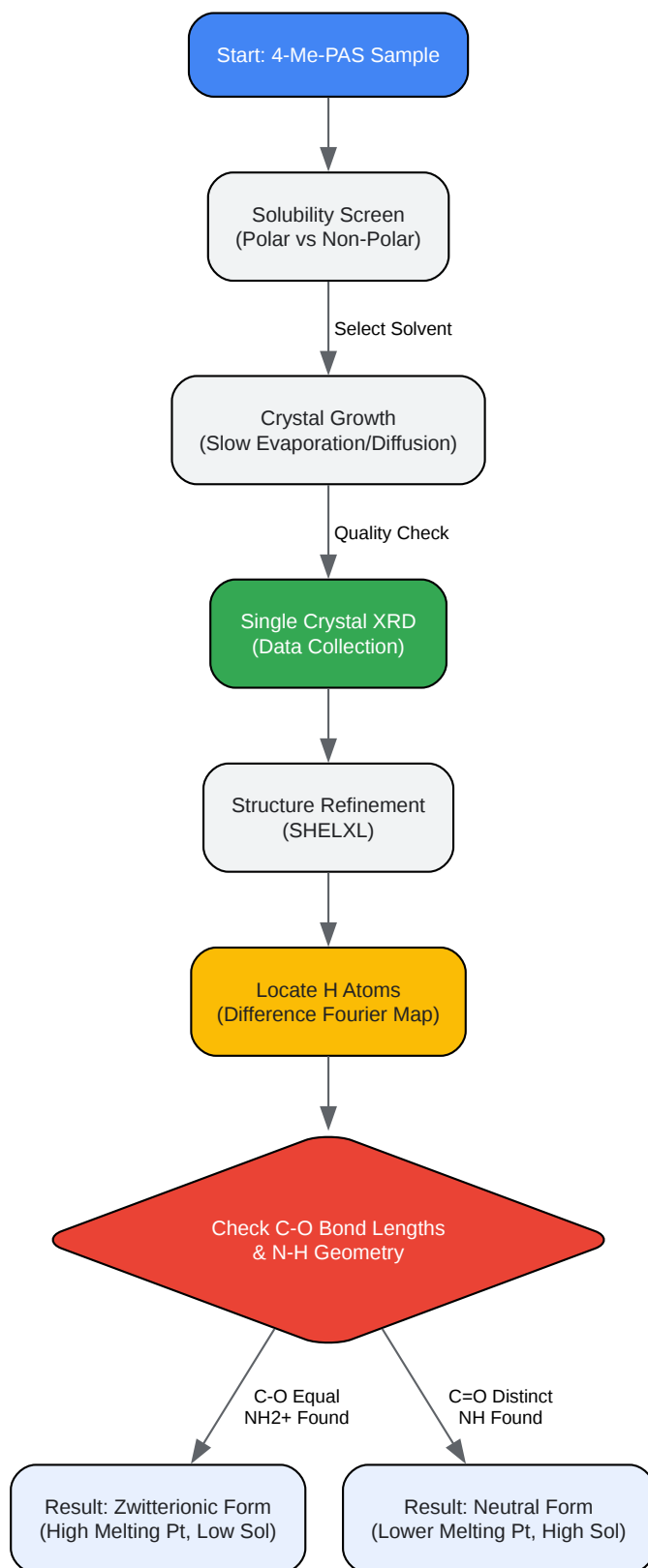
- Dissolution: Dissolve 20 mg of 4-Me-PAS in 2 mL of Methanol. Sonicate for 5 mins to ensure complete dissolution.
- Filtration: Pass through a 0.45  $\mu\text{m}$  PTFE syringe filter into a small inner vial (4 mL).
- Setup: Place the open inner vial inside a larger jar (20 mL) containing 5 mL of Ethyl Acetate.
- Equilibration: Seal the outer jar tightly. Store at 20°C in a vibration-free zone.
- Harvest: Crystals should appear within 48-72 hours.

## Phase 2: Structural Validation (XRD)

- Instrument: Bruker D8 QUEST or equivalent (Mo K $\alpha$  radiation).
- Critical Check: Verify the N-C bond lengths.
  - Neutral Form: C-O distances in carboxyl are distinct (C=O vs C-OH).
  - Zwitterionic Form: C-O distances are delocalized (equal lengths  $\sim 1.26$  Å).

## Logical Workflow: Structural Analysis Pathway

The following diagram illustrates the decision matrix for analyzing the crystal structure and determining the ionization state (Neutral vs. Zwitterionic).



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Caption: Decision logic for determining the ionization state of 4-Me-PAS based on crystallographic bond lengths.

## References

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